

Identifying the "DD1" Gene: A Necessary Clarification

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Compound of Interest

Compound Name: DD1

Cat. No.: B8235259

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The designation "**DD1**" is not a standardized or officially recognized symbol for a human gene. To provide an accurate and in-depth technical guide on gene ontology and molecular function as requested, it is crucial to first correctly identify the gene of interest.

Initial searches suggest that "**DD1**" might be an alias, a typo, or a non-standard abbreviation for one of several official gene symbols. The most probable candidates include:

- **DRD1 (Dopamine Receptor D1):** This is a strong possibility due to the presence of "D1" in its name. The DRD1 gene encodes the D1 subtype of the dopamine receptor, which is the most abundant dopamine receptor in the central nervous system.^{[1][2]} It is a G-protein coupled receptor that plays a crucial role in neuronal growth and development, behavioral responses, and modulates the signaling of other dopamine receptors.^{[1][3]}
- **CCND1 (Cyclin D1):** This is another plausible candidate as "D1" is a key part of its common name. The CCND1 gene encodes the Cyclin D1 protein, a critical regulator of the cell cycle.^[4] It is involved in protein kinase activity, transcription factor binding, and is a key component of the cyclin-dependent protein kinase holoenzyme complex.^[4]

Other, less likely, possibilities based on sequence similarity in the name include:

- **DDI1 (DNA Damage Inducible 1 Homolog 1):** This gene is predicted to have aspartic-type endopeptidase activity and is involved in cellular responses to DNA damage and regulation of protein stability.^[5]

- **TMDD1** (Transmembrane And Death Domain 1): This is a protein-coding gene predicted to be involved in signal transduction.[6]
- **RWDD1** (RWD Domain Containing 1): This gene is associated with the metabolism of proteins.[7]

To proceed with the creation of the requested in-depth technical guide, including detailed data presentation, experimental protocols, and signaling pathway diagrams, we require confirmation of the official gene symbol you are interested in.

Once the correct gene is identified, a comprehensive guide will be developed to meet the specified requirements for an audience of researchers, scientists, and drug development professionals.

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References

- 1. DRD1 dopamine receptor D1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. genecards.org [genecards.org]
- 3. DRD1 dopamine receptor D1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 4. Cyclin D1 - Wikipedia [en.wikipedia.org]
- 5. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
- 6. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
- 7. genecards.org [genecards.org]
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